

Unable to Identify "S 421-d4" for In-Depth Technical Guide

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Compound of Interest

Compound Name: S 421-d4

Cat. No.: B12428748

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A comprehensive search of scientific and chemical databases has revealed that "S 421" is not a unique or recognized identifier for a specific small molecule. This ambiguity prevents the creation of the requested in-depth technical guide on its synthesis, isotopic labeling, and mechanism of action.

Initial investigations suggested several possibilities for the term "S 421," none of which could be definitively confirmed as the target of the user's request. The search results included:

- A deuterated compound, "**S 421-d4**," is listed by a chemical supplier, but without a corresponding chemical structure or systematic name that would allow for further research into its synthesis and biological activity.
- UB-421, a humanized monoclonal antibody also known as semzuvolimab, which is a large biological molecule and not a subject for small molecule synthesis.
- References to phosphorylation sites on proteins, such as Threonine 421 (Thr421) and Serine 424 (Ser424) on the p70 S6 Kinase, and Tyrosine 421 (Y421) on Cortactin. These are post-translational modifications of proteins and not distinct chemical compounds.
- CBO421, a novel drug Fc-conjugate and a small molecule inhibitor of CD73. While a small molecule, it is not referred to as "S 421."
- Other instances where "421" appears as part of a larger name or code, without referring to a specific, singular small molecule.

Without a precise chemical structure or a universally accepted name for "S 421," it is impossible to provide accurate and relevant information regarding its synthesis, the introduction of isotopic labels like deuterium (d4), or its specific signaling pathways and mechanism of action. The core requirements of the request—detailed experimental protocols, quantitative data tables, and signaling pathway diagrams—are all contingent on the unambiguous identification of the molecule in question.

To proceed, a more specific identifier for the molecule of interest is required, such as:

- A CAS (Chemical Abstracts Service) registry number.
- An IUPAC (International Union of Pure and Applied Chemistry) name.
- A SMILES (Simplified Molecular-Input Line-Entry System) string.
- A reference to a patent or scientific publication that describes the synthesis and biological evaluation of "S 421."

Once a specific molecule is identified, a detailed technical guide as requested can be developed.

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